

Iodo-PEG12-acid molecular weight and formula

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Compound of Interest

Compound Name: Iodo-PEG12-acid

Cat. No.: B12422707

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In-Depth Technical Guide: Iodo-PEG12-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the properties and applications of **Iodo-PEG12-acid**, a heterobifunctional crosslinker integral to advancements in bioconjugation and drug development.

Core Properties of Iodo-PEG12-acid

Iodo-PEG12-acid is a versatile molecule featuring a terminal iodo group and a carboxylic acid, connected by a 12-unit polyethylene glycol (PEG) spacer. This structure allows for the covalent linkage of two different molecules, making it a valuable tool in creating complex bioconjugates. The hydrophilic PEG chain enhances the solubility and bioavailability of the resulting conjugate.

Property	Value
Molecular Weight	728.61
Chemical Formula	C ₂₇ H ₅₃ IO ₁₄

Applications in Bioconjugation and PROTAC Synthesis

Iodo-PEG12-acid is prominently used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic agents that facilitate the degradation of

specific target proteins by recruiting an E3 ubiquitin ligase to the protein of interest, leading to its ubiquitination and subsequent degradation by the proteasome.

The bifunctional nature of **Iodo-PEG12-acid** allows for a two-step conjugation process. The carboxylic acid end can be activated to react with primary amines, such as those on an E3 ligase ligand. The iodo group can then react with a sulfhydryl group, commonly found in cysteine residues of a target protein ligand.

Experimental Workflow: Protein Conjugation

The following diagram illustrates a generalized workflow for the conjugation of a protein to a small molecule using **Iodo-PEG12-acid**. This process involves the sequential reaction of the two functional groups on the linker.

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